

An In-Depth Technical Guide to Carboxyibuprofen: Properties, Metabolism, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboxyibuprofen

Cat. No.: B1674242

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Carboxyibuprofen, the principal urinary metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID) ibuprofen, is a dicarboxylic acid derivative with the CAS number 15935-54-3 and a molecular weight of 236.26 g/mol .^[1]^[2] This technical guide provides a comprehensive overview of **carboxyibuprofen**, focusing on its physicochemical properties, metabolic generation, and analytical quantification. Detailed methodologies for its analysis are presented, alongside an exploration of the signaling pathways of its parent compound, ibuprofen, which provide context for the potential, though currently understudied, biological activities of its metabolites.

Physicochemical Properties and Identification

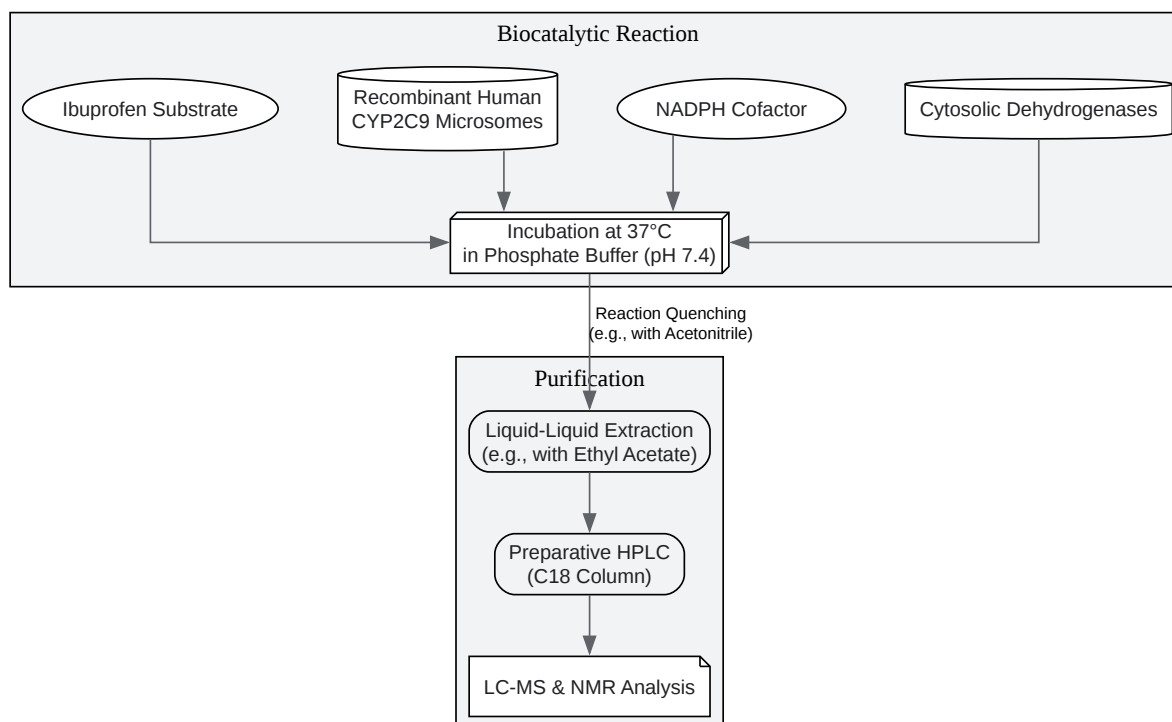
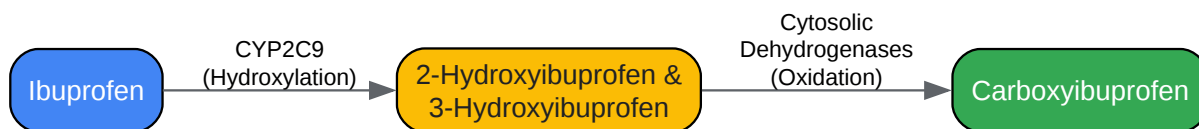
Carboxyibuprofen is structurally derived from ibuprofen through the oxidation of one of the methyl groups on the isobutyl side chain to a carboxylic acid. Its molecular formula is C₁₃H₁₆O₄.^[1]

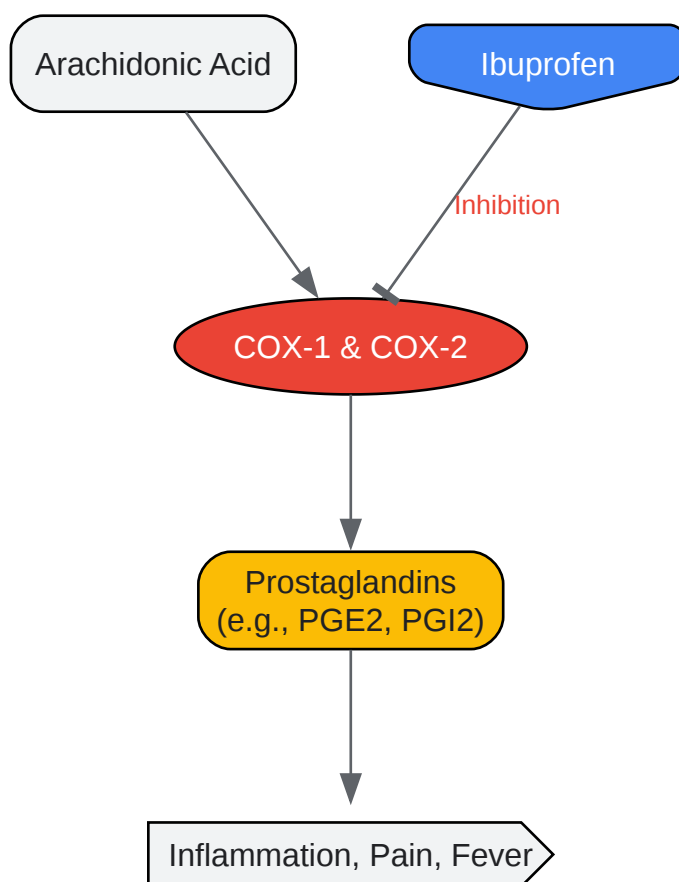
Property	Value	Source
CAS Number	15935-54-3	[1][2]
Molecular Formula	C ₁₃ H ₁₆ O ₄	[1]
Molecular Weight	236.26 g/mol	[1][2]
IUPAC Name	3-[4-(1-carboxyethyl)phenyl]-2-methylpropanoic acid	[2]
Synonyms	Ibuprofen COOH, 2,4'-(2-Carboxypropyl)phenylpropionic acid	[2]

Metabolic Pathway of Ibuprofen to Carboxyibuprofen

Ibuprofen undergoes extensive metabolism in the liver, primarily through oxidation reactions catalyzed by cytochrome P450 enzymes. The formation of **carboxyibuprofen** is a key step in the elimination of ibuprofen from the body.

The metabolic cascade begins with the hydroxylation of ibuprofen, a reaction predominantly catalyzed by the enzyme CYP2C9.[3] This initial step produces hydroxylated intermediates, such as 2-hydroxyibuprofen and 3-hydroxyibuprofen. Subsequently, cytosolic dehydrogenases further oxidize these hydroxylated metabolites to form **carboxyibuprofen**.[3] This metabolic transformation significantly increases the water solubility of the compound, facilitating its excretion via the kidneys.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of ibuprofen from benzene - The Science Snail [sciencesnail.com]
- 2. [PDF] Synthesis of Ibuprofen in the Introductory Organic Laboratory | Semantic Scholar [semanticscholar.org]
- 3. PharmGKB summary: ibuprofen pathways - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Carboxyibuprofen: Properties, Metabolism, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1674242#carboxyibuprofen-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com